

Stearidonic Acid: A Comprehensive Technical Guide to its Natural Sources and Biosynthesis

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Compound of Interest

Compound Name: Methyl stearidonate

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Introduction

Stearidonic acid (SDA), an omega-3 polyunsaturated fatty acid (18:4n-3), is gaining significant attention in the fields of nutrition, pharmaceuticals, and drug development. As a direct metabolic precursor to eicosapentaenoic acid (EPA), SDA offers a more efficient plant-based route to increasing tissue levels of long-chain omega-3 fatty acids compared to its precursor, α -linolenic acid (ALA). This guide provides an in-depth technical overview of the natural sources of SDA and the intricate biosynthetic pathways responsible for its production. It is designed to serve as a valuable resource for researchers and professionals working on the therapeutic applications and biotechnological production of this promising fatty acid.

Natural Sources of Stearidonic Acid

Stearidonic acid is found in a limited number of natural sources, primarily certain plant seed oils, and to a lesser extent in marine and algal organisms.

Plant-Based Sources

The most significant and commercially viable sources of SDA are the seed oils of a few plant species, particularly from the Boraginaceae family.

Plant Source (Common Name)	Botanical Name	Family	Stearidonic Acid (SDA) Content (% of total fatty acids)	Reference(s)
Ahiflower®	Buglossoides arvensis	Boraginaceae	18 - 22%	[1][2]
Echium Oil	Echium plantagineum	Boraginaceae	12 - 14%	[3][4][5]
Blackcurrant Seed Oil	Ribes nigrum	Grossulariaceae	2 - 4%	[6][7][8]
Hemp Seed Oil	Cannabis sativa	Cannabaceae	~2%	[9]

- Ahiflower® (Buglossoides arvensis): Currently the richest known natural plant source of SDA, Ahiflower® oil has been specifically bred for high SDA content.[1][2]
- Echium Oil (Echium plantagineum): Historically a primary source of SDA, echium oil also contains significant amounts of γ -linolenic acid (GLA), an omega-6 fatty acid.[3][4][5]
- Blackcurrant Seed Oil (Ribes nigrum): This oil provides a modest amount of SDA alongside other valuable fatty acids like ALA and GLA.[6][7][8]
- Hemp Seed Oil (Cannabis sativa): Contains a smaller percentage of SDA compared to the other listed oils.[9]

Marine and Algal Sources

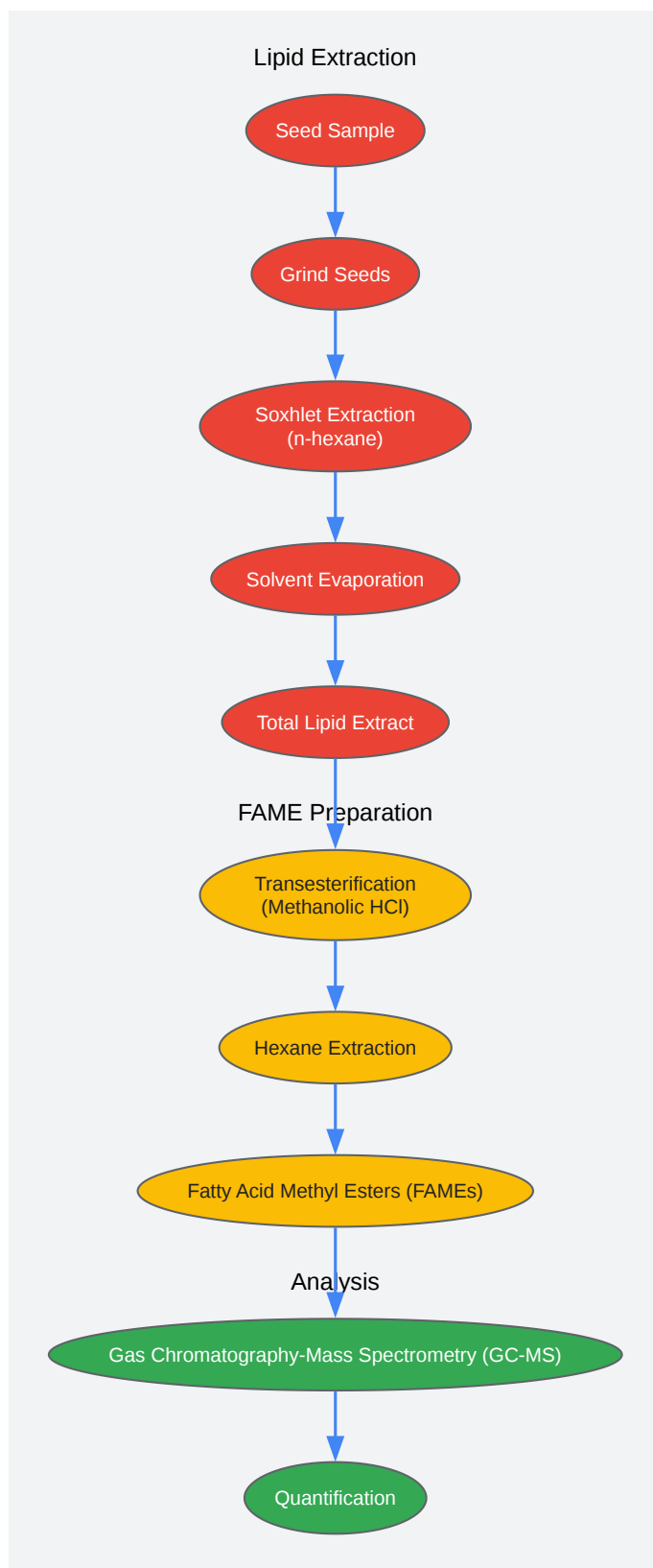
While fish and fish oils are renowned for their high EPA and DHA content, they are generally not rich sources of SDA.[10] Some marine zooplankton, such as *Calanus finmarchicus*, contain notable amounts of SDA.[11] Certain species of microalgae are also known to produce SDA.[10]

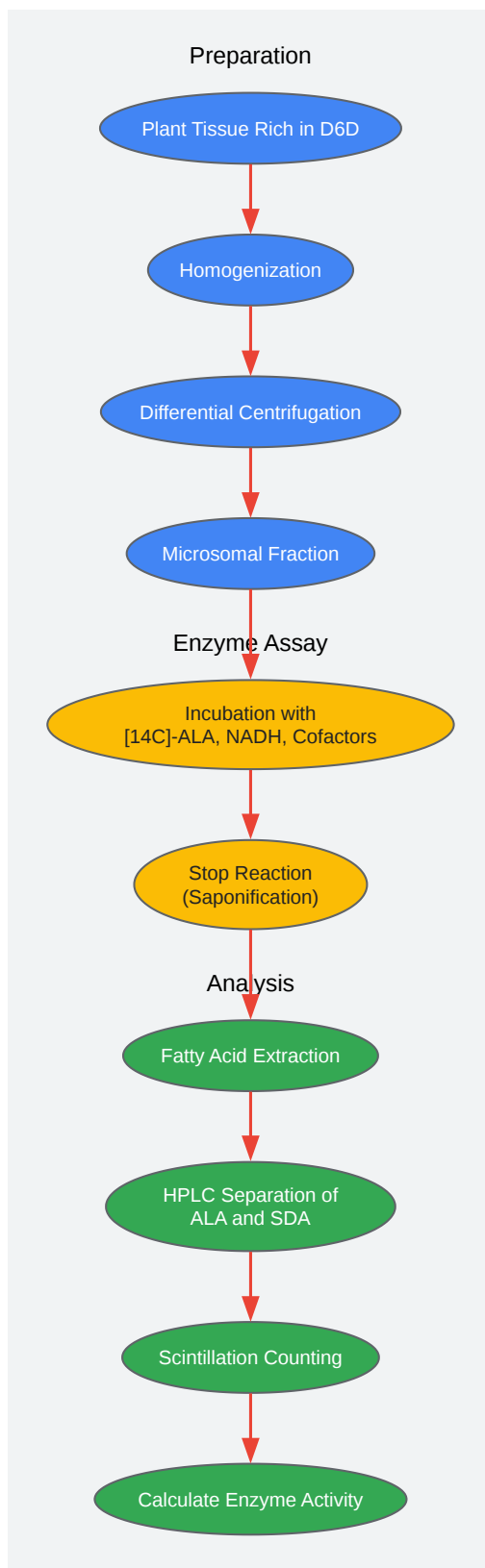
Biosynthesis of Stearidonic Acid

The biosynthesis of stearidonic acid from α -linolenic acid is a critical step in the metabolic pathway that leads to the formation of long-chain omega-3 polyunsaturated fatty acids.

The Omega-3 Fatty Acid Biosynthetic Pathway

The conversion of ALA to longer-chain omega-3s like EPA and docosahexaenoic acid (DHA) involves a series of desaturation and elongation reactions. The initial and rate-limiting step in this pathway is the conversion of ALA to SDA.[\[12\]](#)





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